

# An In-Depth Technical Guide to Bis-acrylate-PEG5: Structure, Properties, and Applications

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## Compound of Interest

Compound Name: Bis-acrylate-PEG5

Cat. No.: B1606738

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## For Researchers, Scientists, and Drug Development Professionals

Introduction: **Bis-acrylate-PEG5**, systematically named 2-[2-[2-[2-(2-prop-2-enoyloxyethoxy)ethoxy]ethoxy]ethyl prop-2-enoate, is a homobifunctional crosslinker belonging to the polyethylene glycol (PEG) diacrylate (PEGDA) family.<sup>[1]</sup> Its structure comprises a central pentaethylene glycol (PEG5) core flanked by two reactive acrylate groups. This unique architecture imparts a combination of hydrophilicity, biocompatibility, and reactivity, making it a valuable tool in various biomedical and pharmaceutical research applications. Primarily, **Bis-acrylate-PEG5** serves as a versatile building block for the synthesis of hydrogels and as a flexible linker in the design of Proteolysis Targeting Chimeras (PROTACs).<sup>[2][3][4]</sup> This guide provides a comprehensive overview of its chemical structure, physicochemical properties, synthesis, and key applications, complete with detailed experimental protocols and visual workflows.

## Chemical Structure and Physicochemical Properties

The chemical structure of **Bis-acrylate-PEG5** is characterized by a flexible hydrophilic PEG chain, which enhances solubility in aqueous media, and terminal acrylate functionalities that are amenable to polymerization and conjugation reactions.

Table 1: Physicochemical Properties of **Bis-acrylate-PEG5**

Property	Value	Source
Systematic (IUPAC) Name	2-[2-[2-[2-(2-prop-2-enoyloxyethoxy)ethoxy]ethoxy]ethoxy]ethyl prop-2-enoate	[1]
Common Synonyms	Poly(ethylene glycol) 5 diacrylate, PEG5-DA	
CAS Number	59256-52-9	[1][4]
Molecular Formula	C16H26O8	[1][4]
Molecular Weight	346.37 g/mol	[1][4]
Elemental Analysis	C: 55.49%, H: 7.56%, O: 36.95%	[1]
Appearance	Colorless to pale yellow liquid or low-melting solid (inferred from similar compounds)	
Purity	>97% (typical for analogous compounds)	[1]
Solubility	Soluble in water and a wide range of organic solvents such as Dichloromethane (DCM), Dimethylformamide (DMF), and Dimethyl sulfoxide (DMSO) (inferred from similar PEG compounds).	
logP (calculated)	0.710	[1]
Topological Polar Surface Area	89.52 Å <sup>2</sup>	[1]
Storage Conditions	Store at -20°C, protected from light and moisture to prevent hydrolysis and polymerization.	[1]

## Synthesis and Purification of Bis-acrylate-PEG5

The synthesis of **Bis-acrylate-PEG5** is typically achieved through the esterification of pentaethylene glycol with acryloyl chloride in the presence of a non-nucleophilic base.

## Experimental Protocol: Synthesis of Bis-acrylate-PEG5

Materials:

- Pentaethylene glycol
- Acryloyl chloride
- Triethylamine (TEA)
- Anhydrous Dichloromethane (DCM)
- Anhydrous Magnesium Sulfate (MgSO<sub>4</sub>)
- Silica gel for column chromatography
- Ethyl acetate
- Hexane

Procedure:

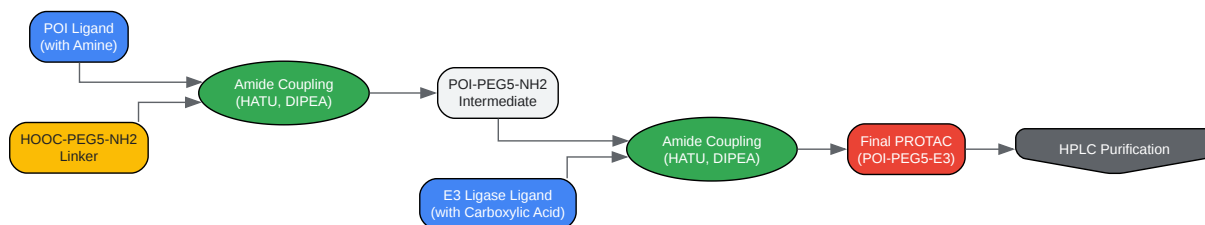
- In a flame-dried round-bottom flask under an inert atmosphere (e.g., argon or nitrogen), dissolve pentaethylene glycol (1 equivalent) and triethylamine (2.2 equivalents) in anhydrous DCM.
- Cool the reaction mixture to 0°C using an ice bath.
- Slowly add acryloyl chloride (2.1 equivalents) dropwise to the stirred solution. Maintain the temperature at 0°C during the addition to control the exothermic reaction.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 12-24 hours.
- Monitor the reaction progress by thin-layer chromatography (TLC).

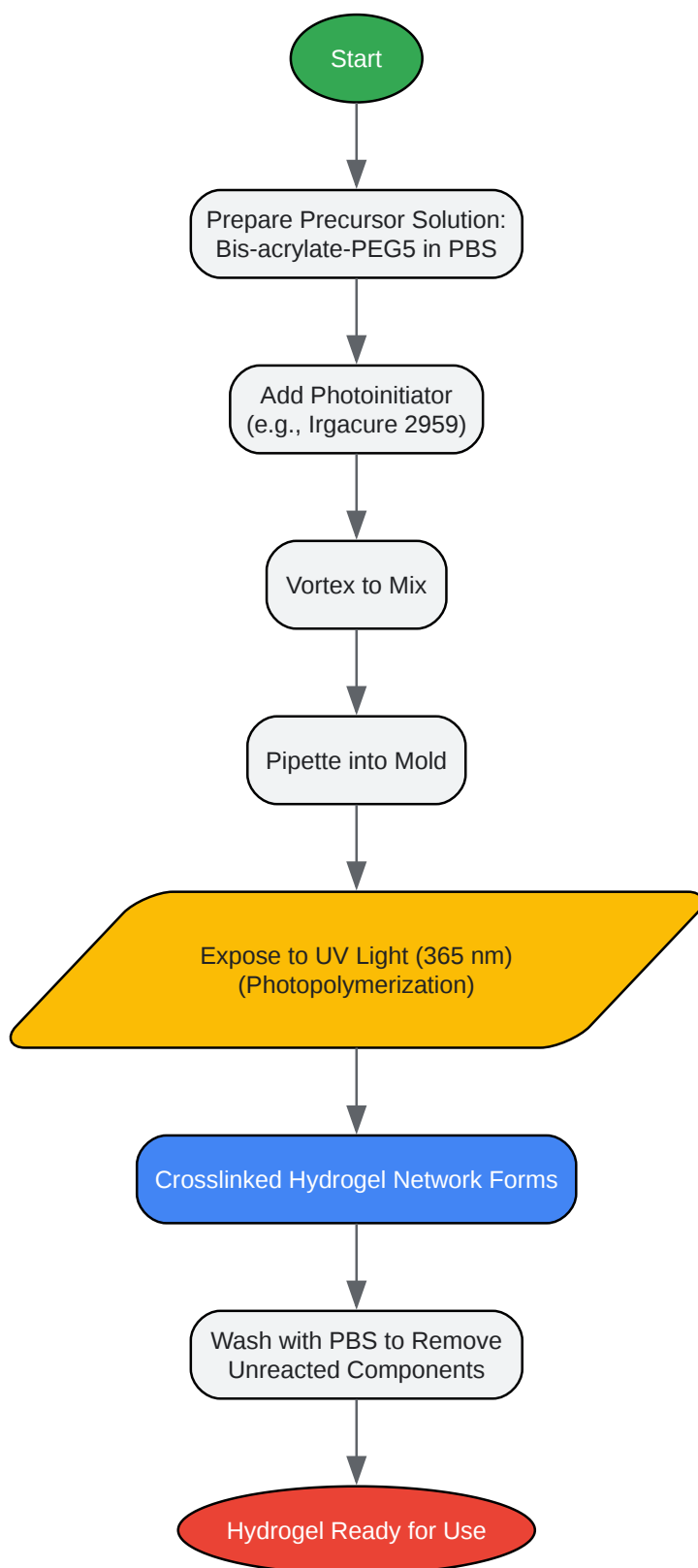
- Upon completion, quench the reaction by adding a saturated aqueous solution of sodium bicarbonate.
- Transfer the mixture to a separatory funnel and extract the aqueous layer with DCM (3x).
- Combine the organic layers and wash with brine.
- Dry the organic phase over anhydrous  $\text{MgSO}_4$ , filter, and concentrate under reduced pressure to obtain the crude product.
- Purify the crude product by silica gel column chromatography using a gradient of ethyl acetate in hexane as the eluent.
- Collect the fractions containing the pure product and concentrate under reduced pressure to yield **Bis-acrylate-PEG5** as a clear oil.
- Confirm the structure and purity of the final product using  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, and mass spectrometry.

## Applications of Bis-acrylate-PEG5

### PROTAC Linker in Targeted Protein Degradation

**Bis-acrylate-PEG5** is frequently employed as a flexible linker in the design and synthesis of PROTACs. A PROTAC is a heterobifunctional molecule that recruits an E3 ubiquitin ligase to a target protein of interest (POI), leading to the ubiquitination and subsequent degradation of the POI by the proteasome. The PEG linker in a PROTAC plays a crucial role in modulating the molecule's solubility, cell permeability, and the spatial orientation of the two ligands for efficient ternary complex formation.





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